

Application Notes & Protocols for 9,10-Diethynylanthracene as a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: **9,10-Diethynylanthracene**

Cat. No.: **B3111712**

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Abstract

This document provides a comprehensive technical guide for researchers, chemists, and materials scientists on the effective utilization of **9,10-Diethynylanthracene** (DEA) as a high-value chemical intermediate. DEA (CAS No. 18512-55-5) is a unique polycyclic aromatic hydrocarbon featuring a rigid anthracene core functionalized with two highly reactive ethynyl groups at the 9 and 10 positions.^[1] This structure imparts exceptional photophysical and electronic properties, making it an indispensable building block for the synthesis of advanced organic materials.^{[1][2]} We will explore the causality behind its reactivity, detail its application in key synthetic transformations, and provide validated, step-by-step protocols for its use in the laboratory.

Introduction: The Molecular Advantage of 9,10-Diethynylanthracene

The strategic value of **9,10-Diethynylanthracene** in modern organic synthesis stems from the synergistic interplay between its anthracene backbone and its terminal alkyne functionalities.

- The Anthracene Core: The large, planar, and aromatic anthracene unit provides inherent rigidity and is responsible for the molecule's characteristic blue fluorescence. This core

structure is a well-established chromophore utilized in applications ranging from organic light-emitting diodes (OLEDs) to fluorescent probes.[3][4]

- The Ethynyl Groups: The two ethynyl (acetylenic) groups are the molecule's reactive handles. They provide sites for a wide array of carbon-carbon bond-forming reactions, allowing for the precise construction of extended π -conjugated systems.[1][3] This difunctionality is crucial for its role as a monomer in polymerization reactions and as a linker in the formation of complex molecular architectures.

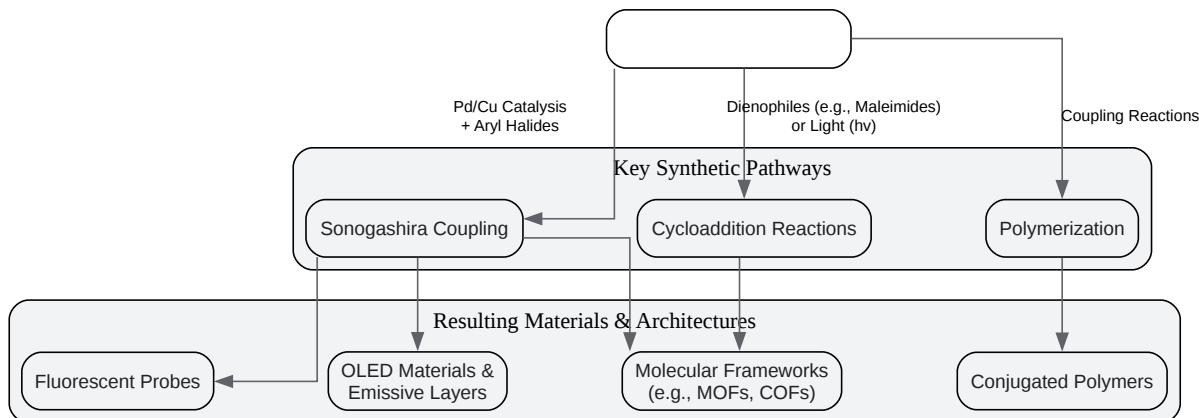
This unique combination makes DEA a preferred intermediate for projects demanding tailored electronic, optical, and thermal properties.[1]

Table 1: Physicochemical Properties of 9,10-Diethynylanthracene

Property	Value	Source
CAS Number	18512-55-5	[1]
Molecular Formula	$C_{18}H_{10}$	[1]
Molecular Weight	226.27 g/mol	[1]
Appearance	High-purity powder	[1]
Purity (Typical)	$\geq 98\%$	[1][3]

Core Synthetic Applications & Mechanistic Insights

The utility of DEA is best understood through the primary reaction classes it enables. Its structure is not merely a static scaffold but an active participant in forming novel materials.

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